Application Notes: GPR120 Agonist 1 Calcium Mobilization Assay

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Compound of Interest

Compound Name:	*GPR120 Agonist 1*
Cat. No.:	*B3028133*

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Introduction

GPR120, also known as Free Fatty Acid Receptor 4 (FFAR4), is a G protein-coupled receptor (GPCR) that is activated by medium and long-chain free fatty acids (FFAs), particularly omega-3 fatty acids.[1][2] Upon activation, GPR120 couples to the Gαq/11 subunit, initiating a signaling cascade that leads to the activation of phospholipase C (PLC).[2][3] PLC, in turn, hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium into the cytoplasm and resulting in a transient increase in intracellular calcium concentration ([Ca2+]i).[3][4][5] This calcium mobilization is a hallmark of GPR120 activation and serves as a robust readout for receptor engagement by agonists.

This application note provides a detailed protocol for a no-wash, fluorescence-based calcium mobilization assay to identify and characterize GPR120 agonists, using "**GPR120 Agonist 1**" (represented here by the well-characterized synthetic agonist TUG-891) as an example. The assay is suitable for high-throughput screening (HTS) and compound profiling in a 96- or 384-well microplate format.

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Principle of the Assay

The assay utilizes a cell line stably expressing human GPR120 (e.g., CHO-hGPR120) and a fluorescent calcium indicator dye, such as Fluo-4 AM. Fluo-4 AM is a cell-permeant acetoxymethyl (AM) ester that, once inside the cell, is cleaved by intracellular esterases to yield the calcium-sensitive indicator Fluo-4. In its calcium-free form, Fluo-4 exhibits minimal fluorescence. Upon binding to intracellular calcium released from the endoplasmic reticulum following GPR120 activation, the fluorescence of Fluo-4 increases significantly. This change in fluorescence intensity is directly proportional to the increase in intracellular calcium and can be measured in real-time using a fluorescence microplate reader, such as a FLIPR (Fluorometric Imaging Plate Reader).

Data Presentation

The potency of GPR120 agonists is typically determined by generating a dose-response curve and calculating the half-maximal effective concentration (EC50). The following table summarizes the potency of various natural and synthetic GPR120 agonists from calcium mobilization assays.

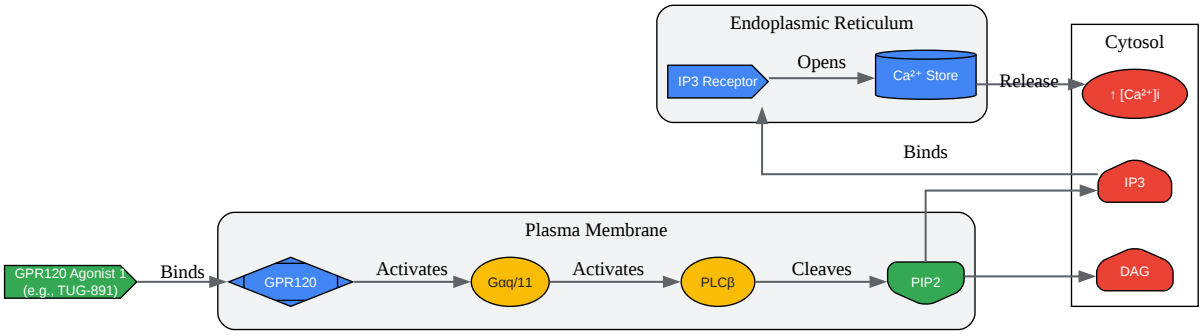
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Compound Name	Agonist Type	Cell Line	Potency (pEC50)	Potency (EC50)	Reference
TUG-891	Synthetic	hGPR120-CHO	7.36	43.7 nM	[6]
GW9508	Synthetic	hGPR120-HEK-293	5.46	3.47 μM	[2]
α-Linolenic Acid (ALA)	Natural (ω-3)	hFFA4	-	-	[7]
Compound 10i	Synthetic	hGPR120-CHO	-	77.2 nM	[8]
Compound 10j	Synthetic	hGPR120-CHO	-	112.2 nM	[8]
Compound 10k	Synthetic	hGPR120-CHO	-	57.6 nM	[8]
Compound 10l	Synthetic	hGPR120-CHO	-	96.8 nM	[8]
Compound 14d	Synthetic	hGPR120-CHO	-	-	[6][8]

pEC50 is the negative logarithm of the EC50 value.

Mandatory Visualizations

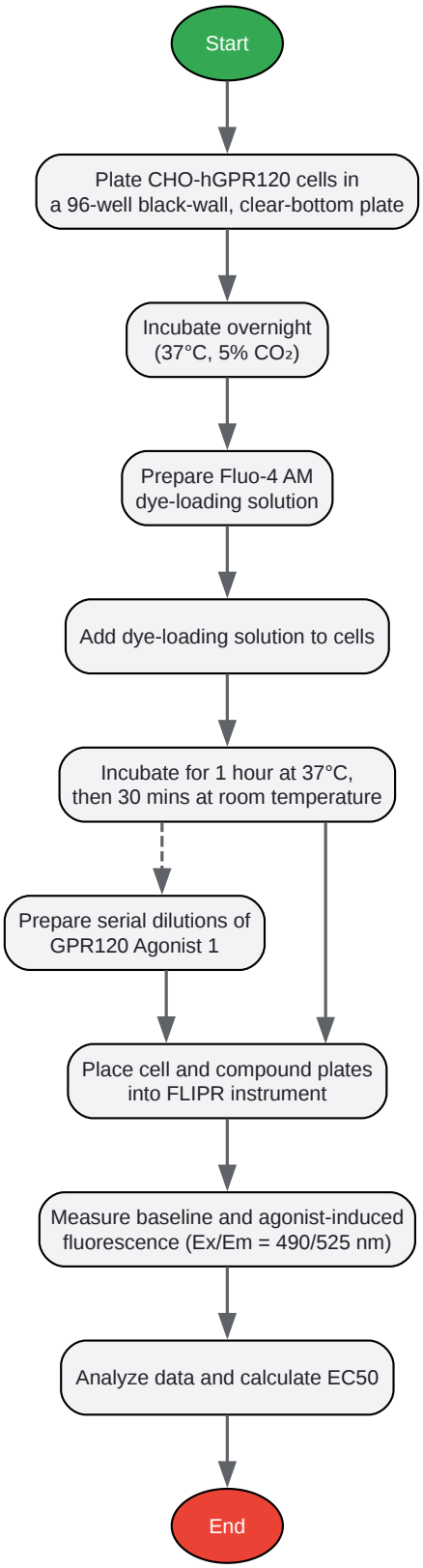
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Caption: GPR120 signaling pathway leading to intracellular calcium mobilization.

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Caption: Experimental workflow for the GPR120 calcium mobilization assay.

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Experimental Protocols

Materials and Reagents

- Cell Line: Chinese Hamster Ovary (CHO) cells stably expressing human GPR120 (CHO-hGPR120).
- Cell Culture Medium: DMEM/F-12 supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and a selection antibiotic (e.g., G418).
- Assay Plate: 96-well or 384-well black-wall, clear-bottom microplates.
- Calcium Indicator: Fluo-4 AM (acetoxymethyl) ester.
- Pluronic F-127: 20% solution in DMSO.
- Probenecid: An anion-transport inhibitor to prevent dye leakage.
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4.
- **GPR120 Agonist 1**: TUG-891 or other compounds for testing.
- Control Agonist: A known GPR120 agonist (e.g., α-Linolenic acid).
- Instrumentation: Fluorescence microplate reader with automated liquid handling capabilities (e.g., FLIPR, FlexStation).

Protocol

1. Cell Plating:

- Culture CHO-hGPR120 cells in T75 flasks until they reach 80-90% confluency.
- Harvest the cells using trypsin-EDTA and resuspend them in fresh culture medium.
- Plate the cells in a 96-well black-wall, clear-bottom plate at a density of 40,000 to 80,000 cells per well in 100 µL of culture medium.[9]
- Incubate the plate overnight at 37°C in a humidified atmosphere with 5% CO2.

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2. Dye Loading:

- Prepare the Fluo-4 AM dye-loading solution. For one 96-well plate, mix 20 µL of Fluo-4 AM stock solution (e.g., 1 mM in DMSO) with 10 mL of Assay Buffer containing 2.5 mM probenecid.[3][10] Pluronic F-127 can be added to aid in dye dispersion.
- Remove the culture medium from the cell plate.
- Add 100 µL of the dye-loading solution to each well.[1]
- Incubate the plate at 37°C for 1 hour, followed by an additional 15-30 minutes at room temperature in the dark to allow for complete de-esterification of the dye.[1][9]

3. Compound Preparation:

- Prepare a stock solution of **GPR120 Agonist 1** in DMSO.
- Perform serial dilutions of the agonist in Assay Buffer to create a concentration range for dose-response analysis (e.g., 10-point, 3-fold dilutions). Prepare these in a separate 96-well compound plate.

4. Calcium Mobilization Measurement:

- Set the fluorescence microplate reader (e.g., FLIPR) to measure fluorescence at an excitation wavelength of ~490 nm and an emission wavelength of ~525 nm.[1][9]
- Program the instrument to first read a baseline fluorescence for 10-20 seconds.
- The instrument will then automatically add a specified volume (e.g., 50 µL) of the GPR120 agonist from the compound plate to the cell plate.
- Immediately following compound addition, continuously record the fluorescence signal for 2-3 minutes to capture the transient calcium peak.

5. Data Analysis:

- The change in fluorescence is typically expressed as the peak fluorescence intensity minus the baseline fluorescence.

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- Plot the fluorescence response against the logarithm of the agonist concentration.
- Fit the data to a four-parameter logistic equation to determine the EC50 value, which represents the concentration of agonist that elicits 50% of the maximal response.

This detailed protocol provides a robust and reproducible method for assessing the activity of GPR120 agonists, facilitating drug discovery and pharmacological research in this area.

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